

An In-depth Technical Guide to DL-Goitrin: Spectroscopic Data and Biological Significance

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Compound of Interest

Compound Name: *DL-Goitrin*

CAS No.: *500-12-9*

Cat. No.: *B1240653*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Goitrin, a naturally occurring cyclic thiocarbamate, has garnered significant attention within the scientific community for its potent effects on thyroid function. This technical guide provides a comprehensive overview of the available spectral data for **DL-Goitrin**, alongside a detailed exploration of its biosynthesis and mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

While a comprehensive search was conducted, specific experimental ^1H and ^{13}C NMR spectral data for **DL-Goitrin**, in the form of quantitative chemical shifts and coupling constants, is not readily available in the public domain. The following sections will provide general expectations for such spectra based on the known structure of **DL-Goitrin** and will delve into its well-documented biological activities.

Structure and Expected NMR Spectral Features of DL-Goitrin

DL-Goitrin, with the IUPAC name (R,S)-5-ethenyl-1,3-oxazolidine-2-thione, is a chiral molecule containing a vinyl group attached to an oxazolidinethione ring. The structure dictates a specific pattern of signals in both ^1H and ^{13}C NMR spectra.

Expected ^1H NMR Spectral Data:

Based on the structure of **DL-Goitrin**, the following proton signals would be anticipated:

- **Vinyl Protons:** A complex multiplet system in the downfield region (typically 5-6 ppm) corresponding to the three protons of the vinyl group ($-\text{CH}=\text{CH}_2$). The geminal and vicinal couplings between these protons would result in a characteristic splitting pattern.
- **Oxazolidinethione Ring Protons:**
 - The proton at the C5 position (adjacent to the vinyl group) would likely appear as a multiplet due to coupling with the vinyl protons and the protons on C4.
 - The two protons on the C4 position would be diastereotopic and are expected to show distinct signals, likely as complex multiplets, due to coupling with each other and the proton at C5.
- **N-H Proton:** A broad singlet corresponding to the proton attached to the nitrogen atom. The chemical shift of this proton can be highly variable depending on the solvent and concentration.

Expected ^{13}C NMR Spectral Data:

The ^{13}C NMR spectrum of **DL-Goitrin** is expected to show five distinct signals corresponding to the five carbon atoms in the molecule:

- **C=S Carbon:** A signal in the highly deshielded region of the spectrum (typically around 180-200 ppm) characteristic of a thiocarbonyl group.

- Vinyl Carbons: Two signals in the olefinic region (typically 110-140 ppm) for the two carbons of the vinyl group.
- Oxazolidinethione Ring Carbons:
 - The signal for the C5 carbon, attached to the vinyl group and oxygen, would appear in the downfield region.
 - The signal for the C4 carbon, attached to nitrogen, would also be in the downfield region, though likely less shifted than C5.
 - The C2 carbon, part of the thiocarbamate group, would also have a characteristic chemical shift.

Experimental Protocols

While specific experimental data for **DL-Goitrin** is unavailable, a general protocol for acquiring ^1H and ^{13}C NMR spectra is provided below.

General NMR Spectroscopy Protocol:

- Sample Preparation: A solution of **DL-Goitrin** would be prepared by dissolving a few milligrams of the compound in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or D_2O). The choice of solvent is crucial as it can influence the chemical shifts of labile protons (like N-H).
- Instrument Setup: The NMR spectra would be recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion and resolution.
- ^1H NMR Acquisition: A standard one-dimensional proton NMR experiment would be performed. Key parameters to be set include the number of scans, relaxation delay, and spectral width.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C NMR experiment would be conducted to obtain singlets for each unique carbon atom. A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing: The raw data (Free Induction Decay - FID) would be processed using appropriate software. This involves Fourier transformation, phase correction, and baseline

correction to obtain the final spectrum. Chemical shifts would be referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

Biological Significance of DL-Goitrin

Biosynthesis of Goitrin

Goitrin is not directly synthesized by plants. Instead, it is formed from the enzymatic hydrolysis of its precursor, progoitrin (a glucosinolate), which is found in cruciferous vegetables like cabbage, Brussels sprouts, and rapeseed. The biosynthetic pathway can be summarized as follows:



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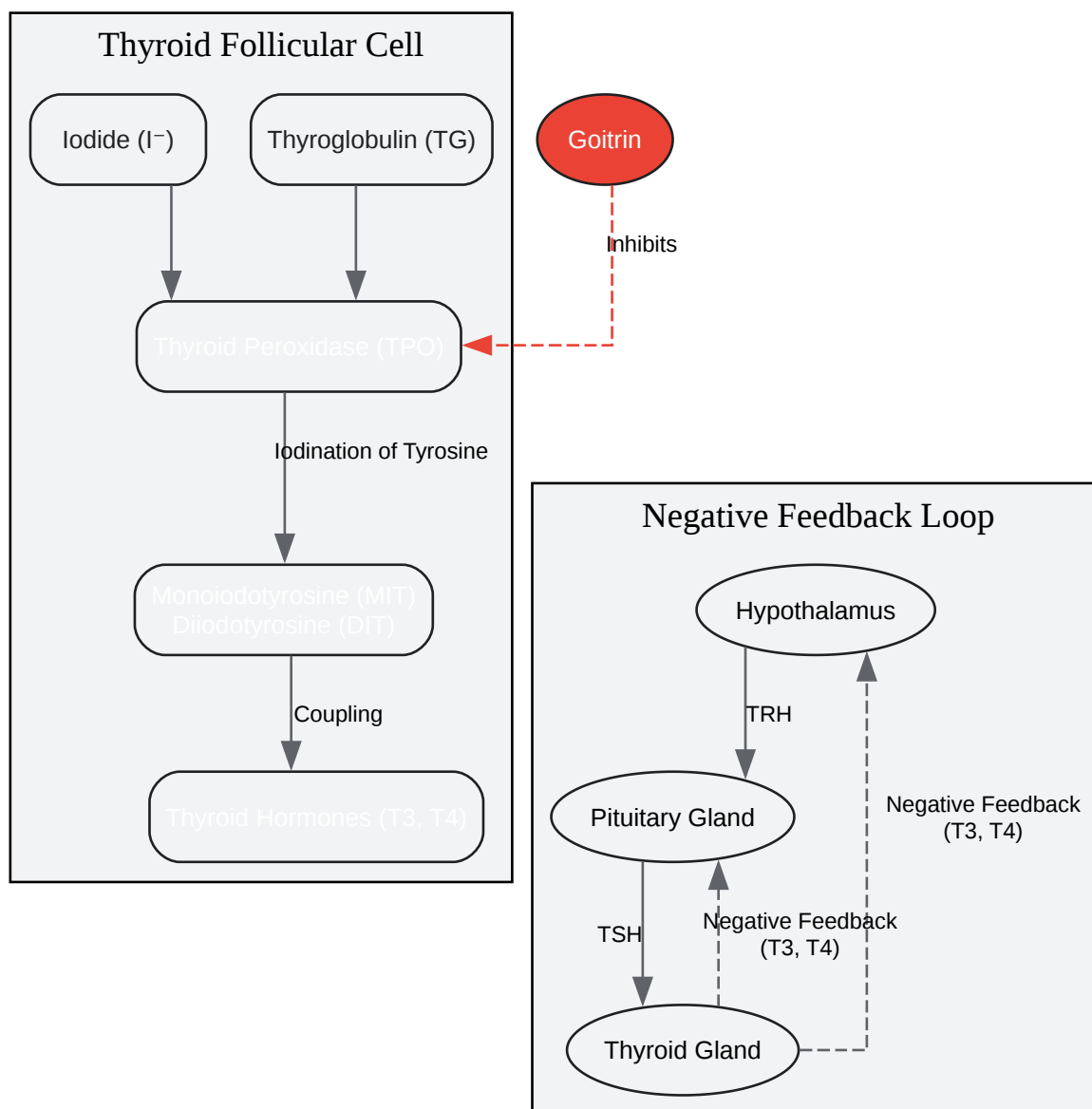
Caption: Biosynthesis of Goitrin from Progoitrin.

Mechanism of Action: Inhibition of Thyroid Hormone Synthesis

Goitrin is a well-known goitrogen, a substance that can interfere with thyroid hormone synthesis. Its primary mechanism of action involves the inhibition of the enzyme thyroid peroxidase (TPO).

The synthesis of thyroid hormones (T3 and T4) is a multi-step process that occurs in the thyroid gland. A key step is the iodination of tyrosine residues on the thyroglobulin protein, a reaction catalyzed by TPO. Goitrin acts as a competitive inhibitor of TPO, thereby preventing the incorporation of iodine into thyroglobulin. This disruption leads to a decrease in the production of thyroid hormones.

The body attempts to compensate for the low levels of thyroid hormones by increasing the secretion of thyroid-stimulating hormone (TSH) from the pituitary gland. Elevated TSH levels stimulate the growth of the thyroid gland, which can lead to the development of a goiter.



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Caption: Mechanism of Goitrin's inhibitory action on thyroid hormone synthesis.

Conclusion

DL-Goitrin remains a compound of significant interest due to its potent biological activity. While detailed experimental 1H and ^{13}C NMR spectral data are not widely available, a foundational understanding of its structure allows for the prediction of its key spectral features. The well-elucidated biosynthesis and mechanism of action of Goitrin provide a solid basis for further research into its physiological effects and potential therapeutic or toxicological implications.

This guide serves as a starting point for professionals in the field, highlighting the current knowledge and the existing gaps in the spectroscopic characterization of this important natural product.

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